

dealing with the lachrymatory properties of 1,3-Bis(bromomethyl)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Bis(bromomethyl)benzene

Cat. No.: B165771

[Get Quote](#)

Technical Support Center: 1,3-Bis(bromomethyl)benzene

This guide provides essential safety information, troubleshooting advice, and detailed protocols for researchers, scientists, and drug development professionals working with the potent lachrymatory agent, **1,3-Bis(bromomethyl)benzene** (also known as α,α' -Dibromo-m-xylene).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,3-Bis(bromomethyl)benzene**?

A1: **1,3-Bis(bromomethyl)benzene** is a powerful lachrymatory agent, meaning it can cause immediate and severe irritation to the eyes, leading to tearing, pain, and temporary blindness.
[1][2] It is also classified as a corrosive substance that can cause severe skin burns and damage to the respiratory tract if inhaled.[3][4][5][6] The dust and vapors are particularly hazardous.

Q2: What are the immediate symptoms of exposure to **1,3-Bis(bromomethyl)benzene**?

A2: Upon exposure, you may experience intense eye pain, excessive tearing, blepharospasm (involuntary eyelid closure), and a burning sensation in the eyes, nose, throat, and on the skin.
[2][7] Inhalation can lead to coughing, chest tightness, and difficulty breathing.[7]

Q3: How does **1,3-Bis(bromomethyl)benzene** cause eye and skin irritation?

A3: Like many lachrymatory agents, **1,3-Bis(bromomethyl)benzene** acts as an alkylating agent. Its reactive bromomethyl groups can covalently bond to sensory nerve receptors in the cornea and skin, specifically activating ion channels like TRPA1.[2] This activation leads to a rapid inflammatory response, pain, and the sensation of irritation.[2][8]

Q4: Is there an antidote for exposure to **1,3-Bis(bromomethyl)benzene**?

A4: There is no specific antidote for exposure.[7] Treatment focuses on immediate decontamination to remove the agent and supportive care to manage the symptoms.[7][8]

Troubleshooting Guide

Issue: I can smell a sharp, irritating odor in the lab, but I haven't opened the main container of **1,3-Bis(bromomethyl)benzene**.

- Possible Cause: There may be a small spill or residual contamination on a piece of equipment or a lab surface. The vapor pressure of the compound, although low, is sufficient to cause irritation at very low concentrations.
- Solution:
 - Immediately notify colleagues and restrict access to the affected area.
 - If you feel any eye or respiratory irritation, evacuate the area and follow the first aid procedures outlined in the Experimental Protocols section.
 - Wearing full Personal Protective Equipment (PPE), including a respirator with an appropriate cartridge, visually inspect the work area for any spills.
 - Neutralize and clean any suspected contamination using the decontamination protocol provided below.
 - Ensure laboratory ventilation is functioning correctly.

Issue: My eyes started to tear up while I was weighing out **1,3-Bis(bromomethyl)benzene**, even though I was wearing safety glasses.

- Possible Cause: Safety glasses alone do not provide a sufficient seal against the vapors and fine dust of this compound.
- Solution:
 - Immediately and safely move away from the source of exposure.
 - Proceed to an emergency eyewash station and flush your eyes for at least 15 minutes.[\[5\]](#)
[\[9\]](#)[\[10\]](#)
 - Seek medical attention.
 - Prevention: Always handle **1,3-Bis(bromomethyl)benzene** in a certified chemical fume hood.[\[5\]](#) Wear chemical splash goggles and a face shield for full protection.[\[3\]](#)[\[10\]](#)

Issue: I accidentally spilled a small amount of **1,3-Bis(bromomethyl)benzene** powder on my gloved hand.

- Possible Cause: Accidental spillage during transfer.
- Solution:
 - Immediately remove the contaminated glove without touching your skin with the outside of the glove.
 - Wash your hands thoroughly with soap and water.
 - Place the contaminated glove and any other contaminated materials in a sealed bag for hazardous waste disposal.
 - If skin contact is suspected, wash the affected area with copious amounts of soap and water for at least 15 minutes and seek medical advice.[\[3\]](#)

Quantitative Data

Property	Value	Source
Molecular Formula	C ₈ H ₈ Br ₂	[6]
Molecular Weight	263.96 g/mol	[6][11][12]
Appearance	White to pale yellow solid	[11]
Melting Point	74-77 °C	[11]
Hazard Statements	H314: Causes severe skin burns and eye damage. H330: Fatal if inhaled.	[6]
Signal Word	Danger	[4][6]

Experimental Protocols

Protocol 1: Safe Handling and Weighing of 1,3-Bis(bromomethyl)benzene

- Preparation:
 - Work exclusively within a certified chemical fume hood.[5]
 - Ensure an emergency eyewash station and safety shower are immediately accessible.[3][10]
 - Don the following PPE:
 - Nitrile gloves (double-gloving is recommended).
 - Chemical-resistant lab coat.
 - Chemical splash goggles and a full-face shield.[3][10]
 - A NIOSH-approved respirator with cartridges appropriate for organic vapors and acid gases.
- Procedure:

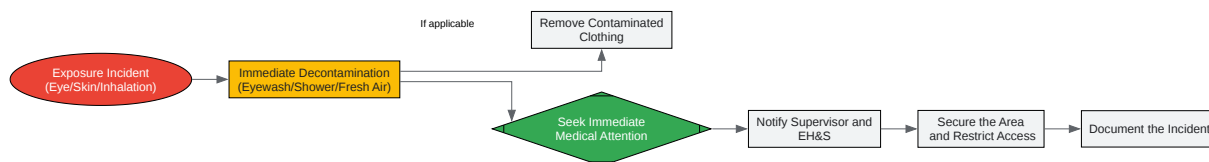
- Place a tared weigh boat on an analytical balance inside the fume hood.
- Carefully open the container of **1,3-Bis(bromomethyl)benzene**, avoiding any dispersal of dust.
- Using a clean, designated spatula, transfer the desired amount of the solid to the weigh boat.
- Securely close the main container.
- Proceed with your experimental setup within the fume hood.
- Decontamination of Equipment:
 - Wipe down the spatula and any other contaminated surfaces with a cloth soaked in a freshly prepared 10% sodium bicarbonate solution, followed by isopropanol, and then water.
 - Dispose of all contaminated disposables in a designated hazardous waste container.

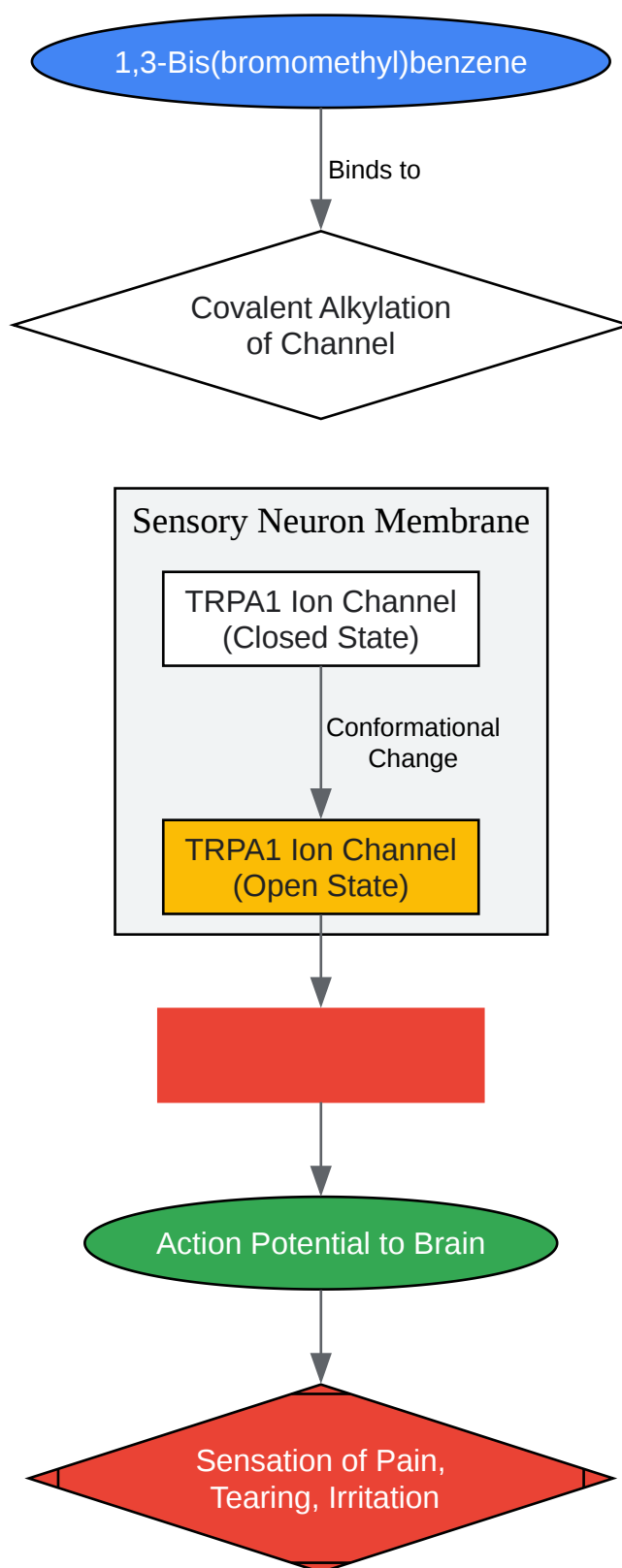
Protocol 2: Emergency First Aid for Exposure

- Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, occasionally lifting the upper and lower eyelids.[\[5\]](#)[\[9\]](#)[\[10\]](#)
 - Remove contact lenses if present and easy to do.[\[5\]](#)
 - Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
- Skin Contact:
 - Immediately remove all contaminated clothing.[\[5\]](#)[\[9\]](#)
 - Wash the affected skin area with large amounts of soap and water for at least 15 minutes.[\[3\]](#)
 - Seek immediate medical attention.[\[3\]](#)[\[5\]](#)

- Inhalation:
 - Move the affected person to fresh air immediately.[\[3\]](#)[\[5\]](#)
 - If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.
[\[5\]](#)
 - Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
- Ingestion:
 - Do NOT induce vomiting.[\[5\]](#)
 - Rinse the mouth with water.[\[5\]](#)
 - Never give anything by mouth to an unconscious person.[\[9\]](#)
 - Seek immediate medical attention.[\[9\]](#)

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tear gas - Wikipedia [en.wikipedia.org]
- 2. The Biological Mechanisms of Tear Gas on the Human Body - New Jersey Anesthesia Professionals [njanesthesiaprofessionals.com]
- 3. synquestlabs.com [synquestlabs.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. fishersci.com [fishersci.com]
- 6. 1,3-Bis(bromomethyl)benzene|CAS 626-15-3 [benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. Noxious effects of riot control agents on the ocular surface: Pathogenic mechanisms and management - PMC [pmc.ncbi.nlm.nih.gov]
- 9. fishersci.com [fishersci.com]
- 10. synquestlabs.com [synquestlabs.com]
- 11. nbinnno.com [nbinnno.com]
- 12. Benzene, 1,3-bis(bromomethyl)- | C₈H₈Br₂ | CID 69373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [dealing with the lachrymatory properties of 1,3-Bis(bromomethyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165771#dealing-with-the-lachrymatory-properties-of-1-3-bis-bromomethyl-benzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com